

Technical Guide: 5-(Bromomethyl)quinoline – Free Base vs. Hydrobromide Salt

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Compound of Interest

Compound Name:	5-(Bromomethyl)quinoline hydrobromide
CAS No.:	1562194-63-1
Cat. No.:	B1447156

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Executive Summary

5-(Bromomethyl)quinoline is a potent electrophilic intermediate used primarily for introducing the quinolin-5-ylmethyl moiety into pharmacophores (e.g., kinase inhibitors).

- **The Core Challenge:** The free base is inherently unstable due to intermolecular self-alkylation. The nucleophilic quinoline nitrogen attacks the electrophilic benzylic carbon of a neighboring molecule, leading to rapid polymerization and degradation.
- **The Solution:** The hydrobromide (HBr) salt protonates the nitrogen, neutralizing its nucleophilicity. This stabilizes the compound as a crystalline solid, extending shelf-life from days (free base) to years (salt) under proper storage.

Recommendation: Always source and store the HBr salt. Generate the free base in situ or use the salt directly with an excess of base during synthesis.

Chemical & Physical Profiling[1]

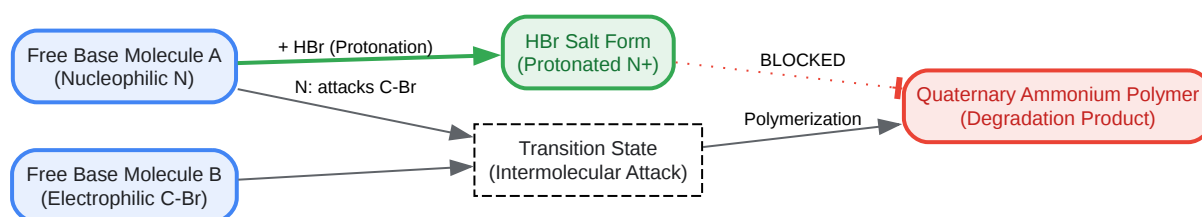
Feature	Free Base	Hydrobromide Salt
Chemical Name	5-(Bromomethyl)quinoline	5-(Bromomethyl)quinoline hydrobromide
CAS Number	1260796-73-3	1562194-63-1
Formula	C ₁₀ H ₈ BrN	C ₁₀ H ₈ BrN[1] · HBr
Molar Mass	222.08 g/mol	302.99 g/mol
Physical State	Low-melting solid or oil (often yellow/brown)	Crystalline solid (typically off-white/beige)
Stability	Poor. Prone to polymerization at RT.	High. Stable at RT; hygroscopic.
Storage	-20°C, under Argon, Dark.	2–8°C, Desiccated, Dark.
Hazards	Severe Lachrymator, Corrosive.[2]	Severe Lachrymator, Corrosive.[2]

Mechanistic Insight: The Instability of the Free Base

The instability of the free base is driven by the coexistence of a nucleophile (N-atom) and a potent electrophile (benzylic bromide) within the same structure.

Diagram 1: Self-Alkylation Mechanism

The following diagram illustrates how the free base undergoes intermolecular attack, forming an insoluble quaternary ammonium polymer.



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Caption: The free base (blue) rapidly polymerizes via N-alkylation. Protonation (green path) sequesters the lone pair, preventing this degradation.

Handling & Safety Protocols

Warning: Benzylic bromides are potent lachrymators (tear-inducing agents).

- Engineering Controls: Always handle inside a functioning fume hood.
- PPE: Double nitrile gloves, safety goggles, and a lab coat.
- Decontamination: Quench spills with 5% aqueous ammonia or sodium thiosulfate solution to destroy the alkylating potential.

Experimental Workflows

Protocol A: Direct Alkylation Using the HBr Salt (Preferred)

This method avoids the isolation of the unstable free base. The salt is added directly to the reaction mixture, and the base is adjusted to neutralize the HBr in situ.

Reagents:

- Nucleophile (e.g., Amine, Phenol)
- 5-(Bromomethyl)quinoline HBr salt
- Base:

or

(Inorganic), or DIPEA (Organic)
- Solvent: DMF, ACN, or Acetone

Stoichiometry Table:

Component	Equivalents (Eq.)	Role
Nucleophile	1.0	Target substrate
HBr Salt	1.1 – 1.2	Electrophile source
Base	2.5 – 3.0	1.0 eq to neutralize HBr, 1.0+ eq for reaction

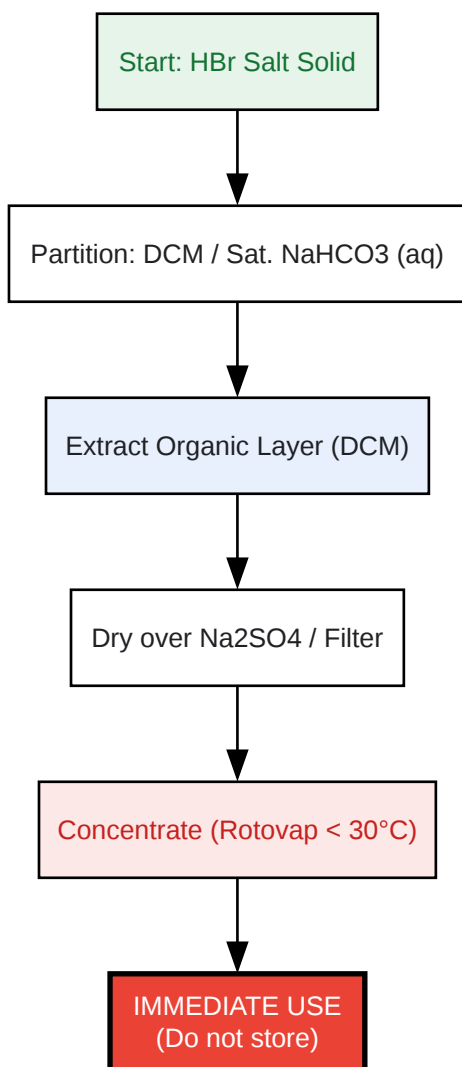
Step-by-Step:

- Dissolve the nucleophile (1.0 eq) in anhydrous DMF or ACN.
- Add the base (2.5–3.0 eq). Stir for 10 minutes to activate the nucleophile.
- Add 5-(Bromomethyl)quinoline HBr salt (1.1 eq) in one portion.
- Monitor by LCMS.^{[3][4]} The base will liberate the free amine in situ, which immediately reacts with the nucleophile.

Protocol B: Generating the Free Base (If Strictly Required)

Use this only if your reaction is sensitive to salts or requires non-polar solvents (e.g., DCM, Toluene).

Workflow Diagram:



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Caption: Workflow for converting the stable salt to the reactive free base. Speed is critical to avoid degradation.

Procedure:

- Suspend the HBr salt in Dichloromethane (DCM).
- Add an equal volume of saturated aqueous
- .
- Shake vigorously in a separatory funnel until the solid dissolves.

- Separate the organic layer and wash with brine.[3]
- Dry over anhydrous
 , filter, and concentrate under reduced pressure at low temperature (< 30°C).
- Critical: Re-dissolve immediately in the reaction solvent. Do not store the neat oil.

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